

Application Note: Synthesis of Di- μ -chlorobis[chloro(cyclohexene)platinum(II)]

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Compound of Interest

Compound Name: *Dichlorobis[chloro(cyclohexene)platinum(II)]*

CAS No.: 12176-53-3

Cat. No.: B576674

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For: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide for the synthesis of Di- μ -chlorobis[chloro(cyclohexene)platinum(II)], a valuable platinum(II)-olefin complex. This dimeric compound, with the formula $[\text{PtCl}_2(\text{C}_6\text{H}_{10})]_2$, serves as a key precursor in organometallic chemistry, catalysis, and as a starting material for the development of novel platinum-based therapeutic agents. The protocol herein is based on established methods for the synthesis of analogous platinum-olefin complexes, detailing a reliable procedure starting from potassium tetrachloroplatinate(II). This guide emphasizes the causality behind experimental choices, provides detailed characterization guidelines, and outlines critical safety protocols.

Introduction: The Significance of Platinum-Olefin Complexes

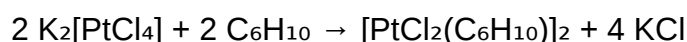
The field of organometallic chemistry was arguably born with the synthesis of the first platinum-olefin complex, Zeise's salt ($\text{K}[\text{PtCl}_3(\text{C}_2\text{H}_4)] \cdot \text{H}_2\text{O}$), in 1827.[1] These compounds are not merely historical curiosities; they are foundational to our understanding of metal-ligand bonding and have wide-ranging applications. The stability of the platinum-olefin bond, elegantly described by the Dewar-Chatt-Duncanson model, arises from a synergistic interaction: a σ -donation from the olefin's π -orbital to an empty d-orbital on the platinum, and a π -back-donation from a filled platinum d-orbital to the olefin's empty π^* -antibonding orbital.[2]

This unique bonding makes platinum-olefin complexes, such as the target Di- μ -chlorobis[chloro(cyclohexene)platinum(II)], stable yet reactive enough to be excellent starting materials. The cyclohexene ligand can be readily displaced by other ligands like phosphines, amines, or other unsaturated molecules, making this complex a versatile entry point for the synthesis of a diverse array of platinum(II) and platinum(0) compounds.[3]

Reaction Scheme and Mechanism

The synthesis proceeds via a ligand substitution reaction where the more labile chloro ligands in the starting platinum salt are displaced by cyclohexene. The reaction described is analogous to the synthesis of other platinum-diene complexes.[4]

Overall Reaction:



The reaction is typically performed in a mixed solvent system, such as ethanol and water, to ensure the solubility of both the inorganic platinum salt and the organic olefin. The product, a dimeric complex featuring two bridging chloride ligands, is sparingly soluble in the reaction medium and precipitates upon formation, driving the reaction to completion.

Experimental Protocol

This protocol is adapted from a well-established procedure for the synthesis of an analogous platinum-diene complex.[4]

Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
Potassium Tetrachloroplatinate(II) (K_2PtCl_4)	$\geq 99.9\%$ trace metals basis	e.g., Sigma-Aldrich	Highly toxic, handle with care.
Cyclohexene (C_6H_{10})	Reagent grade, $\geq 99\%$	e.g., Sigma-Aldrich	Flammable liquid and vapor.
Ethanol (C_2H_5OH)	95% or Absolute	ACS grade	
Deionized Water (H_2O)	Type II or better		
Diethyl Ether ($(C_2H_5)_2O$)	Anhydrous	ACS grade	For washing. Highly flammable.
Schlenk Flask	250 mL		
Reflux Condenser			
Magnetic Stirrer			
Hotplate			
Syringe	10 mL		
Filtration Apparatus (Büchner funnel)			
Vacuum Pump			

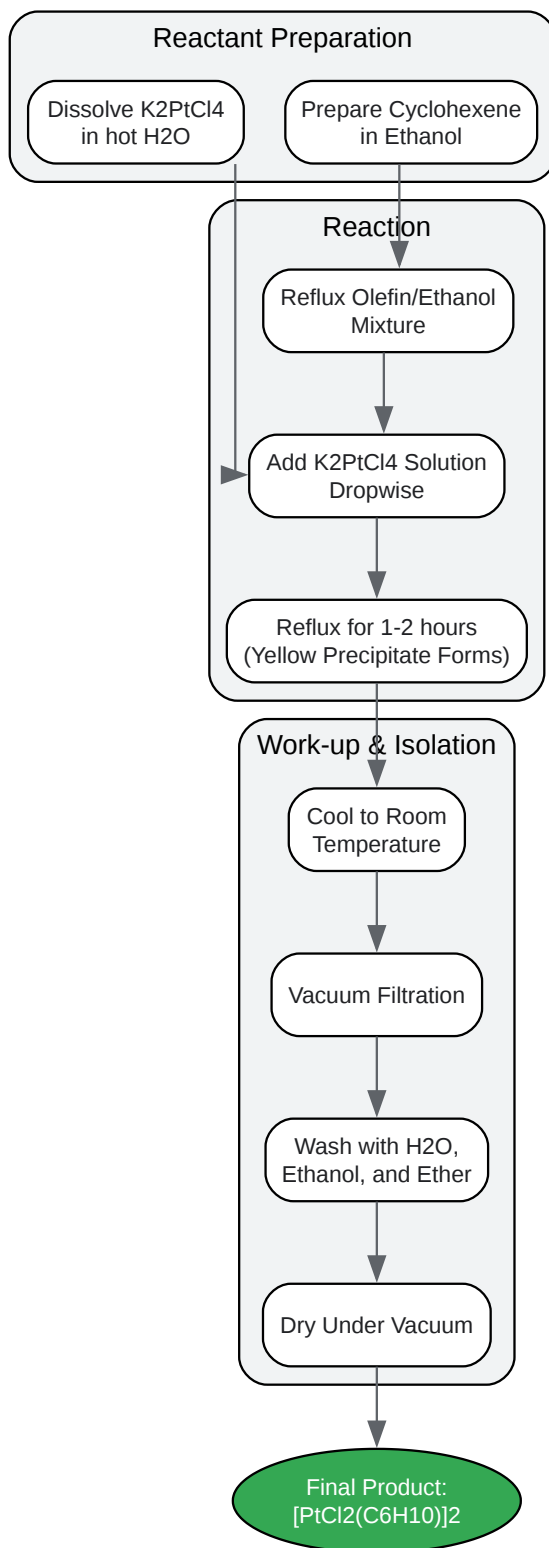
Step-by-Step Synthesis Procedure

- Preparation of Reactants:
 - In a 20 mL scintillation vial, dissolve potassium tetrachloroplatinate(II) (1.00 g, 2.41 mmol) in 10 mL of deionized water. Gently heat the vial to aid dissolution.
 - In a 250 mL Schlenk flask equipped with a magnetic stir bar, add 120 mL of 95% ethanol followed by cyclohexene (5.0 mL, 49.4 mmol).
- Reaction Execution:

- Heat the cyclohexene/ethanol mixture in the Schlenk flask to reflux under a nitrogen or argon atmosphere.
- Once the mixture is refluxing gently, draw the hot aqueous solution of K_2PtCl_4 into a syringe and add it dropwise to the refluxing solution in the Schlenk flask.
- Upon addition, the initial red-orange color of the platinum solution will gradually fade, and a pale-yellow precipitate will begin to form.
- Maintain the reaction mixture at reflux for 1-2 hours to ensure the reaction goes to completion.
- Isolation and Purification of the Product:
 - Allow the reaction mixture to cool to room temperature. The yellow product will settle.
 - Isolate the solid product by vacuum filtration using a Büchner funnel.
 - Wash the collected solid sequentially with three 20 mL portions of water (to remove KCl), three 20 mL portions of ethanol, and finally with two 20 mL portions of diethyl ether (to aid in drying).
 - Dry the pale-yellow product under vacuum for several hours. The expected yield is typically in the range of 80-90%.

Visualization of the Workflow

The following diagram illustrates the key steps in the synthesis protocol.

Workflow for $[\text{PtCl}_2(\text{C}_6\text{H}_{10})]_2$ Synthesis[Click to download full resolution via product page](#)Caption: Synthetic workflow for Di- μ -chlorobis[chloro(cyclohexene)platinum(II)].

Characterization and Expected Results

The synthesized complex should be characterized by standard spectroscopic techniques to confirm its identity and purity.

- Appearance: Pale-yellow solid.
- Infrared (IR) Spectroscopy:
 - The most significant change will be the lowering of the C=C stretching frequency of the cyclohexene ligand upon coordination to platinum. Free cyclohexene shows a C=C stretch near 1650 cm^{-1} .^[5] In the complex, this band is expected to shift to a lower wavenumber (approx. $1500\text{--}1520\text{ cm}^{-1}$), which is indicative of the π -back-donation from the platinum to the olefin's π^* orbital, weakening the C=C bond.^[6]
 - The presence of Pt-Cl stretching bands can be observed in the far-IR region (typically around $300\text{--}360\text{ cm}^{-1}$).^[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: (in CDCl_3 or CD_2Cl_2)
 - ^1H NMR: The signals for the vinylic protons of cyclohexene will shift significantly upfield upon coordination to the electron-rich platinum center. These protons will also exhibit coupling to the ^{195}Pt nucleus ($I=1/2$, 33.8% natural abundance), resulting in satellite peaks flanking the main resonance. The $J(^{195}\text{Pt}\text{--}^1\text{H})$ coupling constant is typically in the range of 60-70 Hz for coordinated olefins.
 - ^{13}C NMR: Similar to the proton signals, the vinylic carbon signals of cyclohexene will shift upfield upon coordination. They will also show coupling to the ^{195}Pt nucleus.
 - ^{195}Pt NMR: Platinum(II) complexes of this type exhibit a wide range of chemical shifts. For $[\text{PtCl}_2(\text{olefin})]_2$ type dimers, the ^{195}Pt chemical shift is expected to be in the range of -2500 to -3500 ppm relative to the standard reference $[\text{PtCl}_6]^{2-}$.^{[2][7]}

Quantitative Data Summary

Compound	Formula	Molar Mass (g/mol)	Moles (mmol)	Amount Used	Stoichiomet ric Ratio
K ₂ PtCl ₄	K ₂ Cl ₄ Pt	415.09	2.41	1.00 g	1
Cyclohexene	C ₆ H ₁₀	82.14	49.4	5.0 mL (excess)	>20
Product	$[\text{PtCl}_2(\text{C}_6\text{H}_{10})]_2$	696.36	1.20 (Theor.)	~0.84 g (Theor.)	0.5

Safety Precautions and Waste Disposal

- **Handling Platinum Compounds:** Platinum salts are toxic and potent sensitizers. Avoid inhalation of dust and skin contact. Always handle K₂PtCl₄ and the final product within a fume hood while wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles.[8]
- **Solvent Hazards:** Cyclohexene and diethyl ether are highly flammable. Ensure all heating is performed using a heating mantle and that no open flames or spark sources are present in the laboratory.
- **Waste Disposal:** All platinum-containing waste, including filtrates and contaminated materials, must be collected in a designated hazardous waste container for proper disposal according to institutional and local regulations. Do not pour platinum waste down the drain.

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